

# Application Notes and Protocols: Ethyl Octanoate in Fragrance and Perfume Formulations

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## Compound of Interest

Compound Name: Ethyl octanoate

Cat. No.: B045983

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These application notes provide a comprehensive overview of the use of **ethyl octanoate** in fragrance and perfume formulations. Detailed protocols for experimental evaluation are included to assist researchers in the development of new scented products.

**Ethyl octanoate**, also known as ethyl caprylate, is a fatty acid ester with the chemical formula  $\text{CH}_3(\text{CH}_2)_6\text{COOCH}_2\text{CH}_3$ .<sup>[1]</sup> It is a colorless liquid that is naturally present in many fruits, such as apples, bananas, and pineapples, as well as in alcoholic beverages like wine and brandy.<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> Its characteristic fruity and floral aroma makes it a valuable ingredient in the fragrance and perfume industry for the creation of synthetic fruity scents.<sup>[2]</sup><sup>[5]</sup>

## Olfactory Profile and Applications

**Ethyl octanoate** possesses a multifaceted scent profile, primarily characterized by sweet, fruity, and waxy notes. Its aroma is often described as reminiscent of pineapple, apricot, and pear, with underlying hints of wine and brandy.<sup>[3]</sup><sup>[6]</sup><sup>[7]</sup> This versatile scent profile allows for its use in a wide range of fragrance applications.

Key Olfactory Characteristics:

- Fruity: Dominant notes of pineapple, apricot, and pear.

- Sweet: Adds a sugary, ripe fruit character.
- Waxy: Contributes a subtle, fatty nuance.
- Winey/Brandy-like: Provides a sophisticated, fermented fruit undertone.<sup>[3]</sup>

#### Common Applications in Fragrance Formulations:

- Fruity Accords: A key component in creating realistic and juicy fruit fragrances, especially for apple, pineapple, and other tropical scents.<sup>[7]</sup>
- Floral Bouquets: Used to add a fruity nuance and lift to floral compositions.
- Gourmand Fragrances: Enhances the sweet and edible aspects of gourmand perfumes.
- Alcoholic Beverage Scents: Contributes to the characteristic aroma of brandy, rum, and wine-inspired fragrances.<sup>[7]</sup>

**Ethyl octanoate** is typically used as a top to middle note in the fragrance pyramid, contributing to the initial impression and the heart of the scent. Its moderate evaporation rate allows it to bridge the volatile top notes with the more tenacious middle notes.

## Physicochemical Properties

A summary of the key physicochemical properties of **ethyl octanoate** is presented in the table below. This data is essential for formulation development, stability testing, and safety assessment.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	[1]
Molecular Weight	172.27 g/mol	[8]
Appearance	Colorless liquid	[9]
Boiling Point	208 °C (406 °F; 481 K)	[1]
Melting Point	-48 °C (-54 °F; 225 K)	[1]
Vapor Pressure	0.2 mbar at 20 °C	[1]
Solubility in Water	70.1 mg/L	[1]
Solubility in Ethanol	Soluble	[6]
Flash Point	79 °C (174 °F; 352 K)	[1]
Recommended Usage Level	Up to 3.0% in fragrance concentrate	

## Regulatory and Safety Information

**Ethyl octanoate** has been thoroughly evaluated for safety by the Research Institute for Fragrance Materials (RIFM).[4] The International Fragrance Association (IFRA) has not issued any specific restrictions on its use in fragrance formulations, indicating its favorable safety profile for use in consumer products.[6] It is important to adhere to Good Manufacturing Practices (GMP) and conduct appropriate safety assessments for the final fragrance formulation.

## Experimental Protocols

The following protocols provide detailed methodologies for incorporating and evaluating **ethyl octanoate** in fragrance formulations.

### Protocol for Fragrance Formulation and Compounding

This protocol outlines the steps for creating a fragrance concentrate containing **ethyl octanoate**.

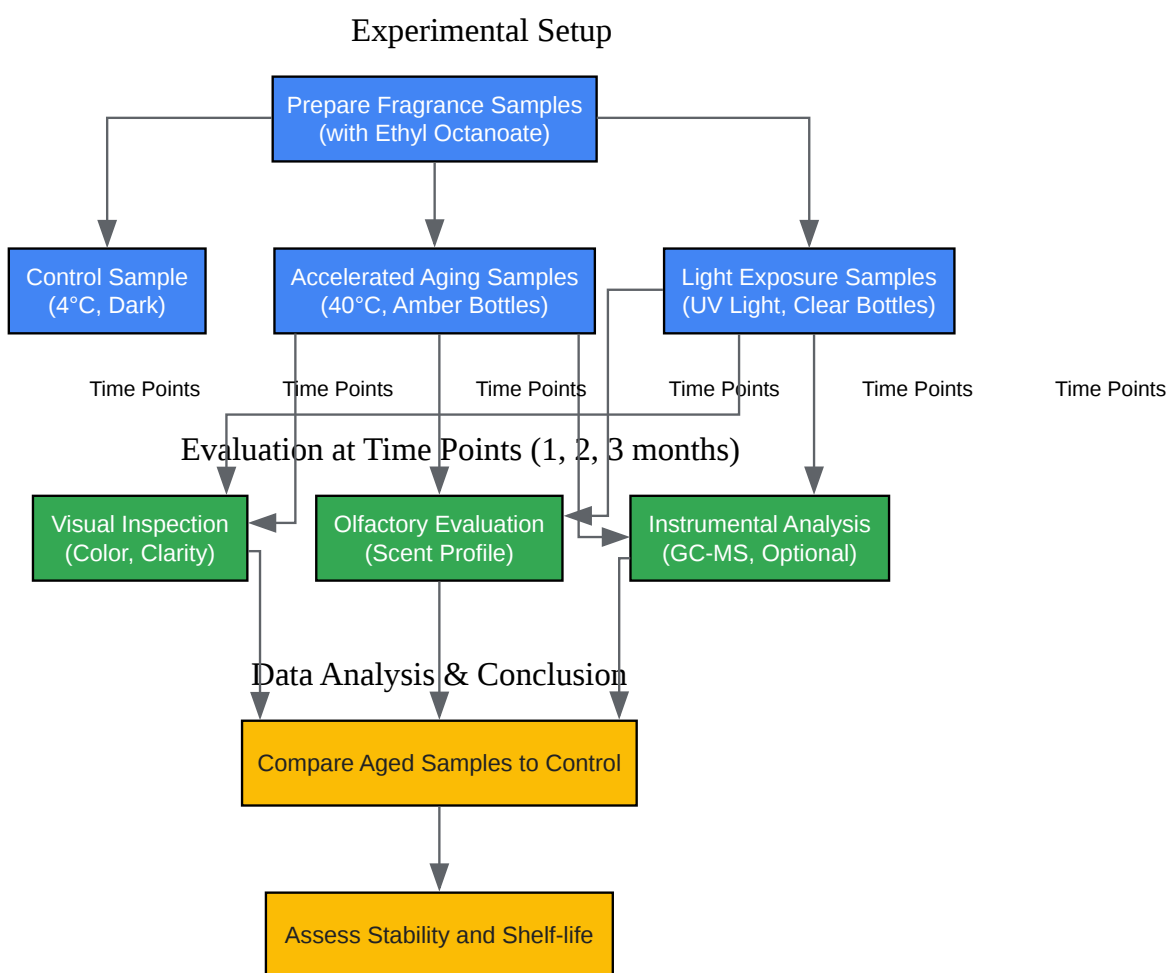
#### Materials:

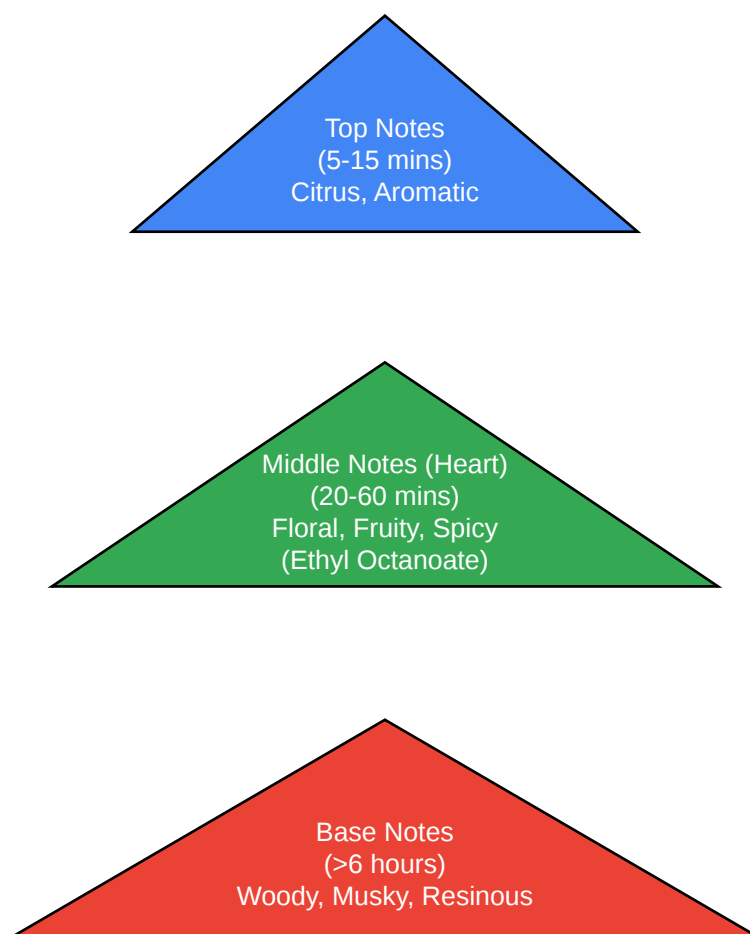
- **Ethyl octanoate**
- Other fragrance raw materials (essential oils, aroma chemicals)
- Perfumer's alcohol (95% ethanol)
- Glass beakers
- Digital scale (accurate to 0.01g)
- Pipettes or droppers
- Glass stirring rods
- Amber glass bottles for storage

#### Procedure:

- **Formulation Design:** Create a fragrance formula, specifying the percentage of each ingredient, including **ethyl octanoate**.
- **Weighing Ingredients:** Accurately weigh each ingredient according to the formula using a digital scale. It is recommended to start with the base notes, followed by the middle notes, and finally the top notes.
- **Blending:** Combine the weighed ingredients in a glass beaker.
- **Mixing:** Gently stir the mixture with a glass rod until all components are fully dissolved and the solution is homogeneous.
- **Dilution (Optional):** For evaluation purposes, the concentrate can be diluted in perfumer's alcohol. A common starting dilution is 20% fragrance concentrate to 80% alcohol.
- **Maceration:** Store the fragrance concentrate or diluted perfume in a cool, dark place in a sealed amber glass bottle for a period of 1 to 4 weeks. This allows the fragrance to mature and the different notes to meld together.[\[10\]](#)

- Filtration (Optional): If any sedimentation occurs after maceration, the perfume can be chilled and then filtered to ensure clarity.





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